

In-Depth Technical Guide to the Physicochemical Properties of EINECS 256-813-8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 256-813-8*

Cat. No.: *B15178575*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

EINECS 256-813-8 is the European Inventory of Existing Commercial Chemical Substances designation for the compound formed between lauric acid and 2-amino-2-methyl-1-propanol. This substance is a salt resulting from an acid-base reaction, where the carboxylic acid group of lauric acid reacts with the amino group of 2-amino-2-methyl-1-propanol. Understanding the physicochemical properties of this compound is crucial for its application in various fields, including pharmaceuticals and material science. As direct experimental data for the compound is not readily available, this guide provides a comprehensive overview of the physicochemical properties of its constituent components: lauric acid and 2-amino-2-methyl-1-propanol. This information serves as a foundational dataset for researchers and developers working with or formulating this substance.

Physicochemical Properties

The physicochemical properties of lauric acid and 2-amino-2-methyl-1-propanol are summarized in the tables below. These properties are essential for predicting the behavior of the resulting salt in various environments.

Lauric Acid

Lauric acid, systematically known as dodecanoic acid, is a saturated fatty acid with a 12-carbon chain.^[1] It is a white, powdery solid with a faint odor of bay oil or soap.^[1]

Property	Value	Reference
Molecular Formula	C12H24O2	^[1]
Molecular Weight	200.32 g/mol	^[1]
Melting Point	44 °C	^[1]
Boiling Point	298 °C	^[1]
Water Solubility	Insoluble	^[1]
Solubility in Organic Solvents	Soluble in ethanol, ether, and chloroform	^[1]
pKa	4.9	

2-Amino-2-methyl-1-propanol

2-Amino-2-methyl-1-propanol is a colorless liquid and a useful buffering agent in various applications.^[2]

Property	Value	Reference
Molecular Formula	C4H11NO	^[2]
Molecular Weight	89.14 g/mol	
Melting Point	30-31 °C	
Boiling Point	165 °C	
Water Solubility	Miscible	
Vapor Pressure	0.1 kPa at 20 °C	
pKa	9.7 at 25 °C	

Experimental Protocols

The following are summaries of standard OECD guidelines for determining key physicochemical properties. These methodologies are recommended for generating reliable and reproducible data.

Melting Point/Melting Range (OECD Guideline 102)

This guideline describes various methods for the determination of the melting point or melting range of substances. The choice of method depends on the physical state of the substance.

Capillary Method:

- A small, finely powdered sample of the substance is introduced into a capillary tube, which is then sealed at one end.
- The capillary tube is placed in a heated bath or a metal block with a temperature control and a thermometer.
- The temperature is raised at a slow, controlled rate.
- The temperatures at which the substance begins to melt and is completely molten are recorded as the melting range.

Boiling Point (OECD Guideline 103)

This guideline provides several methods for determining the boiling point of a liquid.

Ebulliometer Method:

- An ebulliometer, an apparatus for accurately measuring the boiling point of a liquid, is filled with the test substance.
- The substance is heated, and the temperature of the boiling liquid and its vapor are measured.
- The pressure is also recorded, and the boiling point is corrected to standard atmospheric pressure if necessary.

Water Solubility (OECD Guideline 105)

This guideline details methods for determining the solubility of a substance in water.

Flask Method (for solubilities > 10 mg/L):

- An excess amount of the test substance is added to a flask containing purified water.
- The flask is agitated at a constant temperature for a sufficient period to reach equilibrium.
- The solution is then filtered to remove any undissolved substance.
- The concentration of the substance in the clear aqueous phase is determined by a suitable analytical method.

Vapor Pressure (OECD Guideline 104)

This guideline describes several methods for determining the vapor pressure of a substance.

Dynamic Method (Cottrell's Method):

- The substance is heated in a suitable apparatus, and the boiling temperature is measured at various applied pressures.
- The vapor pressure at a given temperature is the applied pressure at which the substance boils at that temperature.

Dissociation Constant (pKa) (OECD Guideline 112)

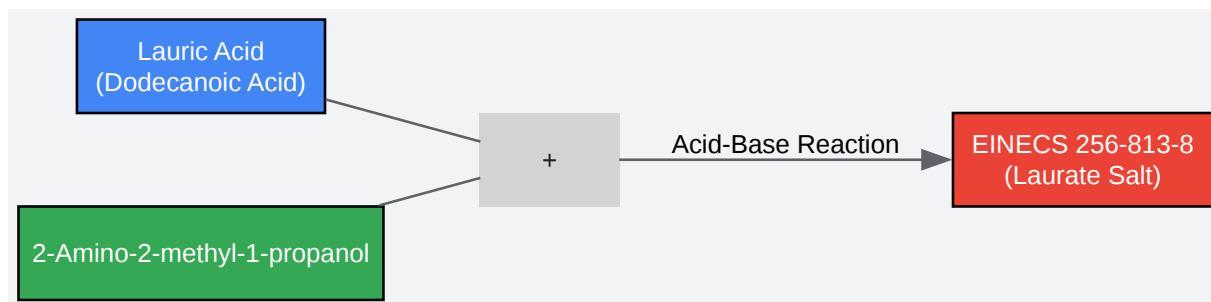
This guideline outlines methods for determining the acid dissociation constant (pKa) of a substance in water.

Titration Method:

- A known concentration of the substance is dissolved in water.
- The solution is titrated with a standard solution of a strong acid or base.
- The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- The pKa is calculated from the pH at the half-equivalence point of the titration curve.

Logical Relationships

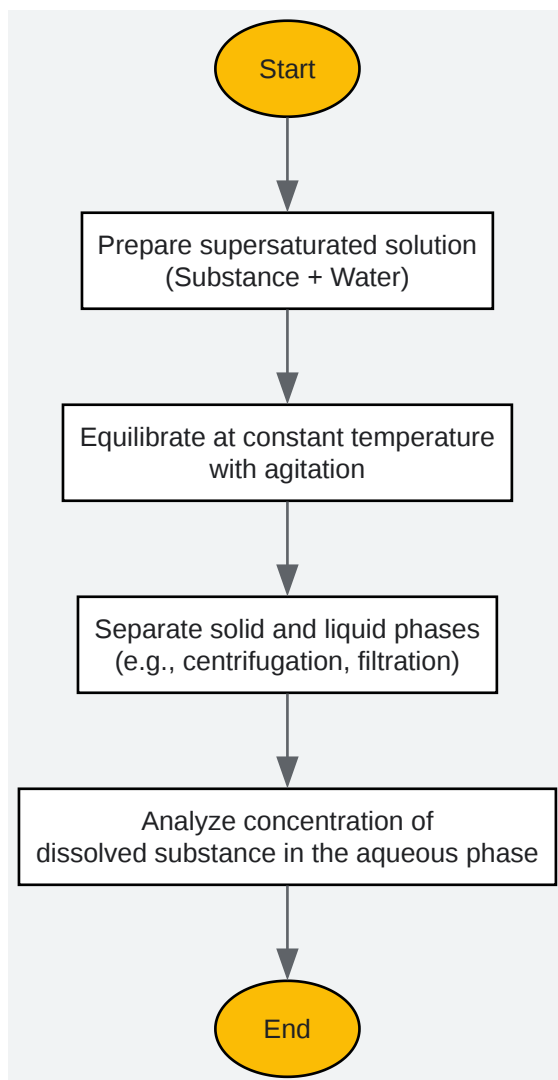
The formation of **EINECS 256-813-8** from its constituent components can be visualized as a simple acid-base reaction.



[Click to download full resolution via product page](#)

Caption: Acid-base reaction forming **EINECS 256-813-8**.

The experimental workflow for determining a key physicochemical property such as water solubility can be outlined as follows:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lauric Acid: Properties, Uses, and Storage Methods_Chemicalbook [chemicalbook.com]
- 2. Page loading... [guidechem.com]

- To cite this document: BenchChem. [In-Depth Technical Guide to the Physicochemical Properties of EINECS 256-813-8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15178575#physicochemical-properties-of-einecs-256-813-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com